

Application Note: Quantification of N-Nitrosofolic Acid using an Isotope-Labeled Internal Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitrosofolicacid*

Cat. No.: *B15389769*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitrosofolic acid is a nitrosamine impurity that can be present in folic acid, a widely used supplement, particularly during pregnancy.[1] Due to the potential carcinogenic nature of nitrosamines, regulatory bodies have set strict limits on their presence in pharmaceutical products.[1] Accurate and reliable quantification of N-Nitrosofolic acid is therefore crucial for ensuring the safety of folic acid supplements and other pharmaceutical preparations. This application note provides a detailed protocol for the quantitative analysis of N-Nitrosofolic acid using a highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method, incorporating an isotope-labeled internal standard for enhanced accuracy and precision.

The use of a stable isotope-labeled internal standard, such as N-Nitrosofolic acid-d4, is the gold standard for quantitative mass spectrometry. This is because the internal standard co-elutes with the analyte and experiences similar matrix effects and ionization suppression or enhancement, allowing for reliable correction and accurate quantification.

Experimental Workflow

```

graph LR
    subgraph Sample_Preparation [Sample Preparation]
        A[Folk Acid or Multivitamin Supplement] --> B[Extraction with 0.1N Ammonia in MeOH:H2O (3:1) containing N-Hydroxy acid-04]
        B --> C[Centrifugation]
        C --> D[Filtration of Supernatant]
    end
    subgraph LC_MS_MS_Analysis [LC-MS/MS Analysis]
        E[Liquid Chromatographic Separation] --> F[Tandem Mass Spectrometric Detection MS/MS]
    end
    subgraph Data_Processing [Data Processing]
        G[Quantification using Internal Standard Calibration] --> H[Reporting of N-Hydroxy Acid Concentration]
    end
    D --> E
    F --> G
  
```



Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of N-nitroso folic acid in folic acid and multivitamin supplements by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of N-Nitrosofolic Acid using an Isotope-Labeled Internal Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15389769#use-of-isotope-labeled-internal-standards-for-n-nitrosofolic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com